

Solubility Profile of (R)-1-methylpiperidin-3-amine: A Technical Guide

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Compound of Interest

Compound Name: (R)-1-methylpiperidin-3-amine

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This technical guide provides a comprehensive overview of the solubility characteristics of **(R)-1-methylpiperidin-3-amine**, a chiral amine of interest in pharmaceutical research and development. This document is intended for researchers, scientists, and drug development professionals, offering key data, experimental methodologies, and logical frameworks to understand and predict its behavior in various solvent systems.

Quantitative Solubility Data

Currently, limited experimentally determined quantitative solubility data for **(R)-1-methylpiperidin-3-amine** across a range of solvents, temperatures, and pH values is available in the public domain. However, a calculated aqueous solubility value provides a useful starting point for formulation and experimental design.

Solvent	Temperature (°C)	Solubility (g/L)	Method
Water	25	303	Calculated

Table 1: Calculated Aqueous Solubility of **(R)-1-methylpiperidin-3-amine**. This value indicates that the compound is freely soluble in water under standard conditions.[\[1\]](#)

Physicochemical Properties

Understanding the fundamental physicochemical properties of **(R)-1-methylpiperidin-3-amine** is crucial for interpreting its solubility behavior.

Property	Value	Source
Molecular Formula	C ₆ H ₁₄ N ₂	PubChem[2]
Molecular Weight	114.19 g/mol	PubChem[2]
Appearance	Liquid	CymitQuimica[3]
Boiling Point	136.5 ± 8.0 °C at 760 mmHg	American Elements[4]

Table 2: Key Physicochemical Properties of **(R)-1-methylpiperidin-3-amine**.

Experimental Protocols for Solubility Determination

The following are detailed methodologies for determining the solubility of **(R)-1-methylpiperidin-3-amine**, adapted from standard laboratory procedures for organic amines.

Equilibrium Solubility Method in Aqueous and Organic Solvents

This method determines the saturation concentration of the compound in a specific solvent at a controlled temperature.

Materials:

- **(R)-1-methylpiperidin-3-amine**
- Selected solvents (e.g., water, ethanol, isopropanol, dichloromethane, acetone)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker/incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector

- Volumetric flasks and pipettes

Procedure:

- Preparation of Supersaturated Solutions: Add an excess amount of **(R)-1-methylpiperidin-3-amine** to a known volume of the selected solvent in a sealed vial. The excess solid should be visible.
- Equilibration: Place the vials in a constant temperature shaker set to the desired temperature (e.g., 25 °C or 37 °C). Shake the vials for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Centrifuge the vials at a high speed to separate the excess undissolved solid from the saturated solution.
- Sample Dilution and Analysis: Carefully withdraw an aliquot of the clear supernatant and dilute it with a suitable solvent. Analyze the diluted sample by a validated HPLC method to determine the concentration of **(R)-1-methylpiperidin-3-amine**.
- Quantification: Calculate the original concentration in the saturated solution to determine the solubility.

pH-Dependent Aqueous Solubility

This protocol is essential for understanding the solubility behavior of the basic amine in aqueous solutions of varying pH.

Materials:

- **(R)-1-methylpiperidin-3-amine**
- Aqueous buffer solutions of various pH values (e.g., pH 2, 4, 6, 7.4, 8, 10)
- pH meter
- All materials listed in section 3.1.

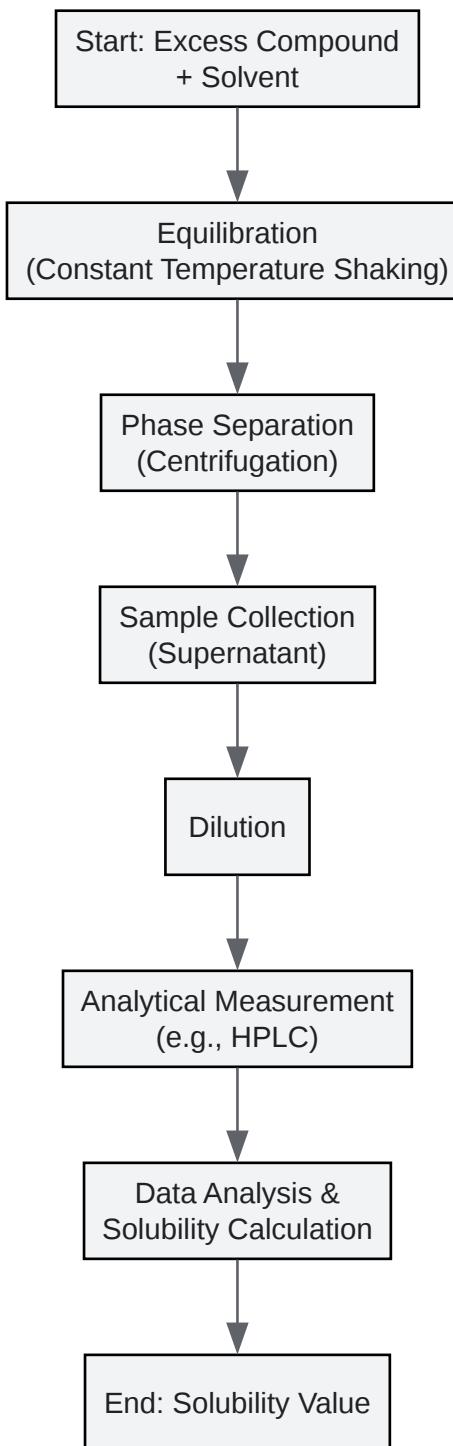
Procedure:

- Protocol: Follow the same procedure as the Equilibrium Solubility Method (section 3.1), but use the different pH buffer solutions as the solvents.
- pH Verification: After the equilibration period, measure and record the final pH of each saturated solution.
- Analysis: Analyze the samples as described above to determine the solubility at each pH.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram outlines the general workflow for the experimental determination of solubility.

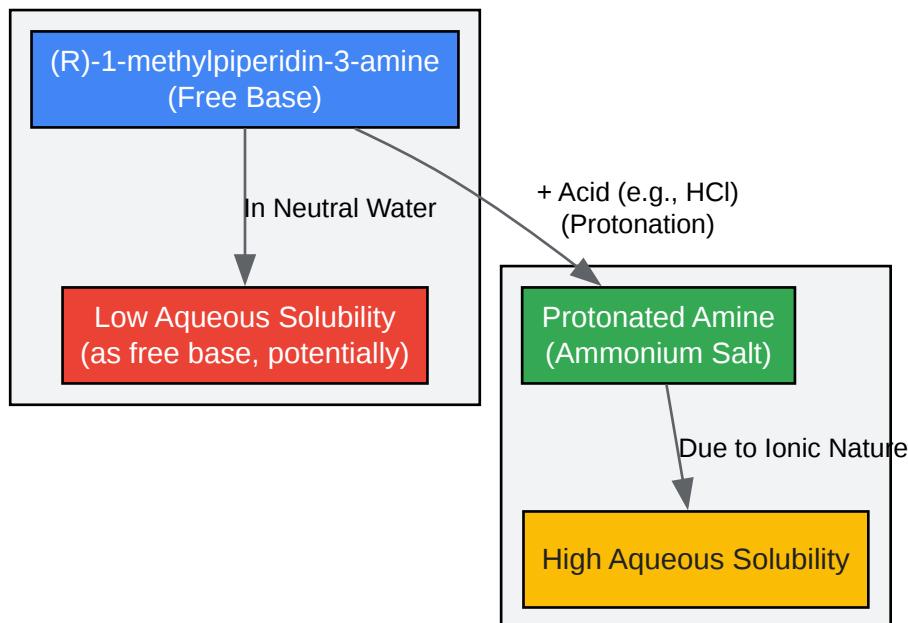


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Caption: Experimental Workflow for Determining Equilibrium Solubility.

Logical Relationship: Basicity and Solubility

The solubility of **(R)-1-methylpiperidin-3-amine** is intrinsically linked to its basic nature. The presence of amino groups allows for protonation in acidic media, leading to the formation of more soluble salt forms.



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Caption: Relationship between Basicity and Enhanced Aqueous Solubility.

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References

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- To cite this document: BenchChem. [Solubility Profile of (R)-1-methylpiperidin-3-amine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b152154#solubility-of-r-1-methylpiperidin-3-amine\]](https://www.benchchem.com/product/b152154#solubility-of-r-1-methylpiperidin-3-amine)

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